

Technical Whitepaper: Physicochemical Properties and Analysis of Methyl hept-2-ynoate

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Compound of Interest

Compound Name: Methyl hept-2-ynoate

Cat. No.: B096303

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides an in-depth technical guide on the physicochemical properties of **methyl hept-2-ynoate**, with a primary focus on its density. It includes a compilation of key physical data, detailed experimental protocols for property determination and synthesis, and logical workflows for its characterization. This guide is intended to serve as a comprehensive resource for professionals in research, development, and quality control.

Introduction

Methyl hept-2-ynoate (CAS No: 18937-78-5) is an organic compound classified as both an alkyne and a methyl ester.^[1] Its molecular structure, featuring a terminal alkyne functional group, imparts specific reactivity that makes it a valuable intermediate in organic synthesis.^[1] With the molecular formula $C_8H_{12}O_2$, this compound is typically a colorless to pale yellow liquid.^{[1][2][3]} It is recognized for its fruity odor and finds applications in the flavor and fragrance industry, as well as serving as a building block for more complex molecules.^{[1][2]} An accurate understanding of its physical properties, particularly density, is critical for its application in stoichiometric calculations, process design, and quality assurance.

Physicochemical Data

The fundamental physical and chemical properties of **methyl hept-2-ynoate** are summarized below. This data is essential for handling, storage, and application in a laboratory or industrial setting.

Table 1: Key Physicochemical Properties of **Methyl hept-2-ynoate**

Property	Value	Reference
Density	0.951 g/cm ³	[2]
CAS Number	18937-78-5	[1][2][4][5]
Molecular Formula	C ₈ H ₁₂ O ₂	[1][2][3][4][5]
Molecular Weight	140.18 g/mol	[2][4][5]
Boiling Point	205.1°C at 760 mmHg	[2]
Flash Point	76.9°C	[2]
Refractive Index	1.44	[2]
Vapor Pressure	0.255 mmHg at 25°C	[2]
IUPAC Name	Methyl hept-2-ynoate	[5]
Synonyms	2-Heptynoic acid, methyl ester; Methyl 2-heptynate	[1][2][3][4]

Experimental Protocols

Detailed and reproducible experimental methods are crucial for verifying the properties of chemical compounds. The following sections describe standard protocols for density determination and a representative synthesis method.

Protocol for Density Determination using a Pycnometer

This protocol outlines the standard procedure for accurately measuring the density of a liquid sample like **methyl hept-2-ynoate**.

Objective: To determine the density of **methyl hept-2-ynoate** at a specified temperature.

Materials:

- **Methyl hept-2-ynoate** sample

- Pycnometer (Gay-Lussac type, 10 mL or 25 mL)
- Analytical balance (readable to ± 0.0001 g)
- Thermostatic water bath
- Deionized water, recently boiled and cooled
- Acetone (for cleaning)
- Lint-free tissue

Procedure:

- **Cleaning and Drying:** Thoroughly clean the pycnometer and its stopper with acetone and dry it completely.
- **Mass of Empty Pycnometer:** Weigh the clean, dry pycnometer with its stopper on the analytical balance. Record this mass as m_1 .
- **Calibration with Deionized Water:** Fill the pycnometer with deionized water. Insert the stopper, allowing excess water to exit through the capillary.
- **Thermal Equilibration:** Place the filled pycnometer in the thermostatic water bath set to a standard temperature (e.g., 20°C or 25°C) for 20 minutes to allow the contents to reach thermal equilibrium.
- **Mass of Pycnometer with Water:** Remove the pycnometer from the bath, carefully wipe the exterior dry with a lint-free tissue, and weigh it. Record this mass as m_2 .
- **Sample Measurement:** Empty and dry the pycnometer. Fill it with the **methyl hept-2-ynoate** sample, insert the stopper, and repeat steps 4 and 5. Record the mass of the pycnometer filled with the sample as m_3 .
- **Calculation:**
 - Mass of water: $m_{\text{water}} = m_2 - m_1$

- Mass of sample: $m_{\text{sample}} = m_3 - m_1$
- Volume of pycnometer (V): $V = m_{\text{water}} / \rho_{\text{water}}$ (where ρ_{water} is the known density of water at the experimental temperature).
- Density of sample (ρ_{sample}): $\rho_{\text{sample}} = m_{\text{sample}} / V$

Protocol for Synthesis: Fischer Esterification of 2-Heptynoic Acid

This protocol describes a general method for the synthesis of **methyl hept-2-ynoate** from its corresponding carboxylic acid.

Objective: To synthesize **methyl hept-2-ynoate** via acid-catalyzed esterification.

Materials:

- 2-Heptynoic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated, catalytic amount)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Organic solvents for extraction (e.g., diethyl ether)
- Standard laboratory glassware (round-bottom flask, reflux condenser, separatory funnel)

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve 2-heptynoic acid in an excess of anhydrous methanol (e.g., 5-10 molar equivalents).

- **Catalyst Addition:** Cool the mixture in an ice bath and slowly add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% of the acid moles).
- **Reflux:** Equip the flask with a reflux condenser and heat the mixture to reflux for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** After cooling to room temperature, remove most of the methanol using a rotary evaporator.
- **Extraction:** Dilute the residue with diethyl ether and transfer to a separatory funnel. Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- **Drying and Filtration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure to yield the crude **methyl hept-2-ynoate**.
- **Purification:** Purify the crude product by vacuum distillation to obtain pure **methyl hept-2-ynoate**.

Workflow and Data Visualization

Visual diagrams are provided to illustrate key workflows and relationships relevant to the analysis of **methyl hept-2-ynoate**.

Synthesis and Characterization Workflow

The following diagram outlines the logical flow from starting materials to a fully characterized final product.



Figure 1: General Workflow for Synthesis and Characterization

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Figure 1: General Workflow for Synthesis and Characterization.

Relationship of Molecular Structure to Physicochemical Properties

This diagram illustrates how the molecular structure of **methyl hept-2-ynoate** influences its key physical properties.

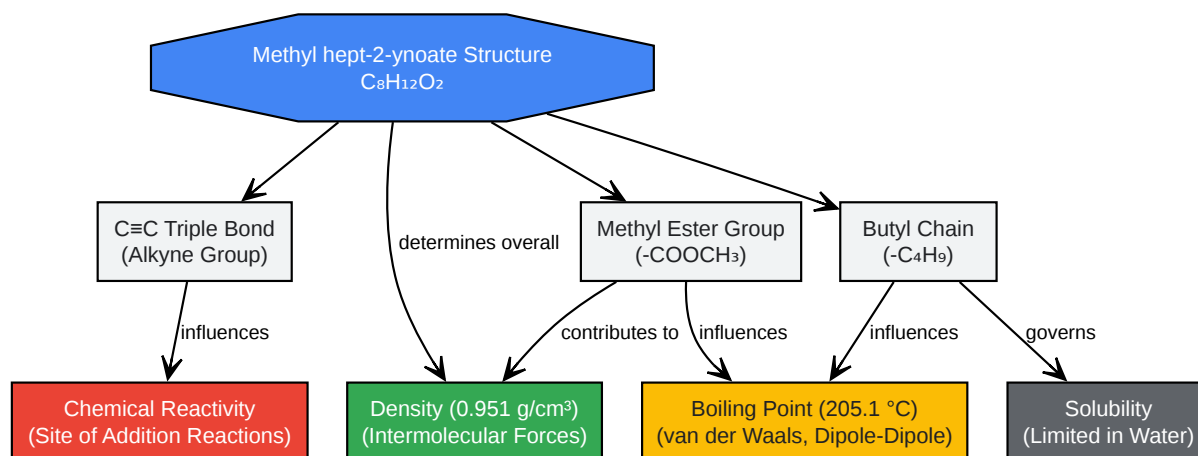


Figure 2: Structure-Property Relationships

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References

1. CAS 18937-78-5: Methyl 2-heptynoate | CymitQuimica [cymitquimica.com]
2. Cas 18937-78-5, METHYL 2-HEPTYNOATE | lookchem [lookchem.com]
3. Methyl-2-heptynoate [webbook.nist.gov]
4. METHYL 2-HEPTYNOATE | 18937-78-5 [chemicalbook.com]
5. ORGANIC SPECTROSCOPY INTERNATIONAL: Methyl hept-2-ynoate [orgspectroscopyint.blogspot.com]
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